

Essential Safety and Logistical Information for Handling N-Carbamoyl-beta-alanine

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Compound of Interest

Compound Name: *N-carbamoyl-beta-alanine*

Cat. No.: B556242

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for **N-carbamoyl-beta-alanine**, including operational and disposal plans to foster a secure laboratory environment.

Hazard Assessment and Personal Protective Equipment (PPE)

N-carbamoyl-beta-alanine is classified as a substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation[1][2]. Therefore, adherence to proper PPE protocols is mandatory to minimize exposure risks.

Table 1: Personal Protective Equipment (PPE) Requirements

Protection Type	Specification	Rationale
Eye and Face Protection	Safety goggles with side shields (conforming to EN 166 or NIOSH approved) or a face shield.[3][4]	To protect against airborne particles and splashes.[5]
Hand Protection	Chemical-resistant gloves (e.g., nitrile).[5]	To prevent skin contact. Gloves should be inspected before use and changed immediately if contaminated.[3][4][5]
Body Protection	A flame-resistant laboratory coat or long-sleeved clothing.[6][5]	To protect skin and clothing from spills.[5]
Respiratory Protection	A NIOSH-approved respirator with a particle filter is recommended, especially when handling large quantities or when dust may be generated.[6]	To prevent inhalation of the powder.

Operational Plan: Step-by-Step Handling Procedures

A systematic workflow is crucial for the safe handling of **N-carbamoyl-beta-alanine**. The following protocol outlines the key steps for weighing the compound and preparing a solution.

Experimental Protocol: Preparation of a 10 mM **N-carbamoyl-beta-alanine** Solution

- Preparation:
 - Ensure a safety shower and eyewash station are readily accessible.
 - Work within a certified chemical fume hood or a well-ventilated area to minimize inhalation exposure.[1]

- Don all required PPE as specified in Table 1.
- Weighing the Compound:
 - Use a clean, dry spatula for transferring the solid **N-carbamoyl-beta-alanine** powder.
 - Weigh the desired amount of the compound in a ventilated balance enclosure or a fume hood to control dust.[\[5\]](#)
 - To prepare 100 mL of a 10 mM solution, you will need 0.1321 g of **N-carbamoyl-beta-alanine** (Molecular Weight: 132.12 g/mol).
- Solution Preparation:
 - Carefully transfer the weighed powder to an appropriate-sized beaker or flask.
 - Slowly add the desired solvent (e.g., deionized water) to the solid to avoid splashing.[\[5\]](#)
 - If necessary, use a magnetic stirrer to aid in dissolution.
 - Once fully dissolved, transfer the solution to a volumetric flask and bring it to the final volume with the solvent.
- Post-Handling:
 - Thoroughly clean all equipment and the work area with an appropriate cleaning agent.
 - Decontaminate surfaces that may have come into contact with the chemical.[\[5\]](#)
 - Remove and dispose of PPE as hazardous waste.[\[5\]](#)
 - Wash hands thoroughly with soap and water after completing the work.[\[1\]](#)

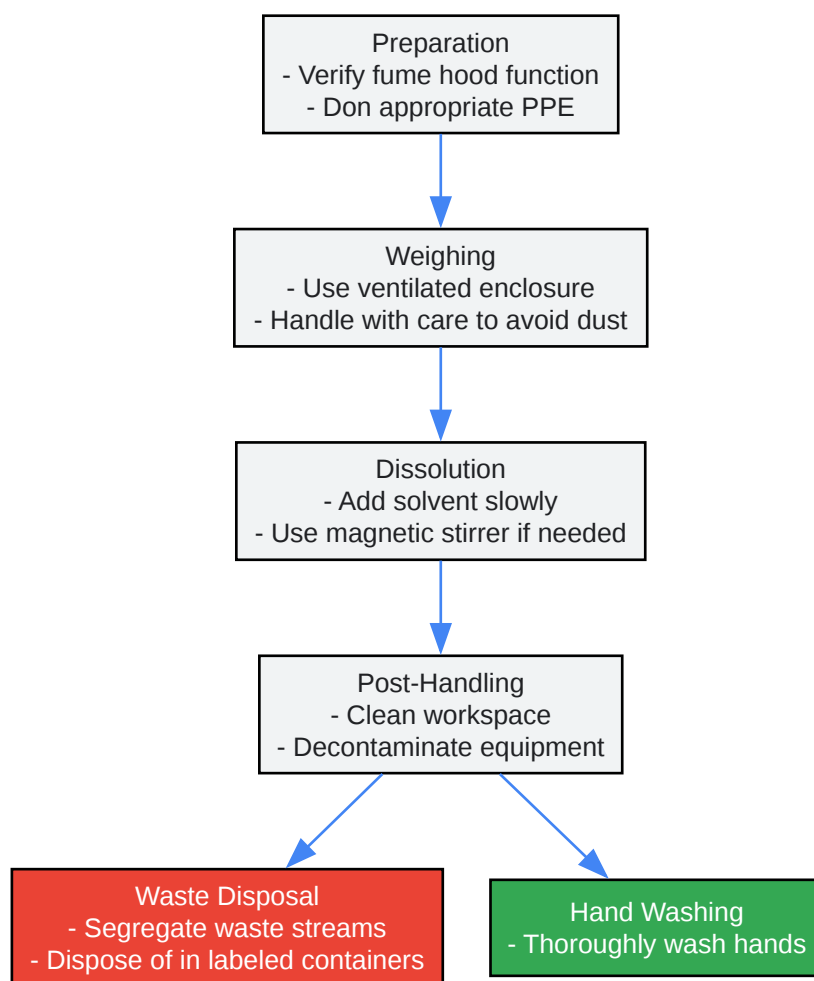
Disposal Plan

Proper disposal of **N-carbamoyl-beta-alanine** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

Table 2: Disposal Guidelines

Waste Type	Disposal Procedure	Rationale
Unused N-carbamoyl-beta-alanine	Collect in a suitable, closed, and properly labeled container for disposal. ^[4]	To prevent accidental exposure and environmental release.
Contaminated Materials (e.g., gloves, weighing paper, pipette tips)	Place in a designated hazardous waste container.	To ensure all potentially hazardous materials are disposed of correctly.
Aqueous Solutions	Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, national, and international regulations. ^[1] Do not allow to enter into surface water or drains.	To prevent environmental contamination.

Workflow for Safe Handling of N-carbamoyl-beta-alanine



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Caption: Workflow for Handling **N-carbamoyl-beta-alanine**.

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